

# Technical Safety & Handling Guide: N-(3-Chlorophenyl)acetamidine Hydrochloride

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## Compound of Interest

**Compound Name:** *N-(3-Chloro-phenyl)-acetamidine hydrochloride*

**Cat. No.:** B8139636

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## Executive Summary & Chemical Identity

N-(3-Chlorophenyl)acetamidine hydrochloride (CAS: 116600-52-3) is a specialized amidine intermediate primarily utilized in the synthesis of nitrogen-containing heterocycles, specifically quinazolines and quinazolinones. These scaffolds are critical pharmacophores in kinase inhibitors (e.g., EGFR inhibitors) and GPCR ligands.

Unlike standard reagent-grade chemicals, this compound possesses a unique "amphipathic" reactivity profile—combining a highly polar amidine salt headgroup with a lipophilic chlorinated aromatic tail. This duality dictates specific handling protocols to prevent hydrolysis (hygroscopicity) and unintended biological absorption.

## Physiochemical Constants Table

Property	Value / Description	Technical Note
CAS Number	116600-52-3	Primary identifier for the HCl salt form.
IUPAC Name	N-(3-chlorophenyl)ethanimidamide hydrochloride	Often referred to as m-chloro-acetamidine HCl.
Molecular Formula	C <sub>8</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub>	C <sub>8</sub> H <sub>9</sub> ClN <sub>2</sub> · HCl
Molecular Weight	205.08 g/mol	Stoichiometry critical for cyclization yields.
Physical State	White to off-white crystalline powder	Hygroscopic; tends to clump upon moisture exposure.
Solubility	Soluble in Methanol, DMSO, Water	Hydrolysis risk in aqueous solution over time.
pKa (Est.)	~11.5 (Amidine conjugate acid)	Strong base in free form; salt is acidic in solution.

## Hazard Identification & Toxicology Logic

Why is this compound hazardous? Standard SDS documents list hazards, but rarely explain the molecular causality. Understanding the "why" allows for better risk assessment.

### The "Amidine-Aryl" Toxicity Axis

- Corrosivity/Irritation (H315, H319, H335):
  - Mechanism: Upon contact with mucous membranes (eyes/lungs), the HCl salt dissociates. The resulting acidity (HCl release) causes immediate irritation. Simultaneously, the free amidine generated by physiological buffering is a strong base, causing saponification of cell membrane lipids.
  - Result: Severe irritation to eyes and upper respiratory tract.
- Skin Absorption Potential:

- Mechanism: The 3-chloro substituent on the phenyl ring significantly increases lipophilicity (LogP) compared to unsubstituted phenyl-amidines. This facilitates permeation through the stratum corneum.
- Systemic Risk: Chlorinated anilines (metabolites) are known methemoglobinemia inducers. While data on this specific amidine is limited, it should be treated as a potential blood toxicant by "read-across" toxicology principles.

## GHS Classification Summary[1]

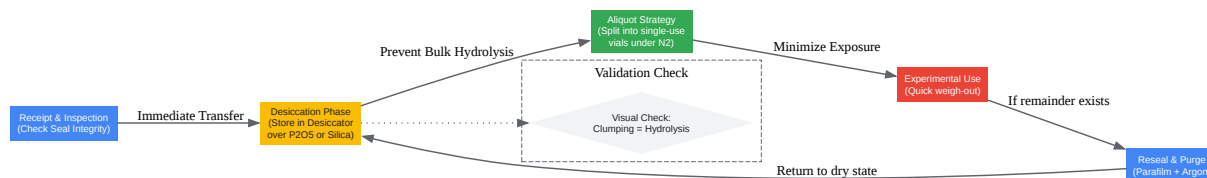
- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[1][2][3][4]
  - H319: Causes serious eye irritation.[2][3][4][5]
  - H335: May cause respiratory irritation.[3][4]

## Safe Handling & Storage Protocol: The "Dry-Chain" System

Expertise Insight: Amidine salts are notoriously hygroscopic. Moisture uptake not only alters the stoichiometry (ruining reaction yields) but can lead to partial hydrolysis back to the aniline and acetamide, introducing impurities.

## The Self-Validating Storage Workflow

This protocol ensures the integrity of the reagent is maintained from receipt to disposal.



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Caption: Figure 1. The "Dry-Chain" storage workflow to prevent hydrolysis-induced degradation of amidine salts.

## Specific Handling Controls

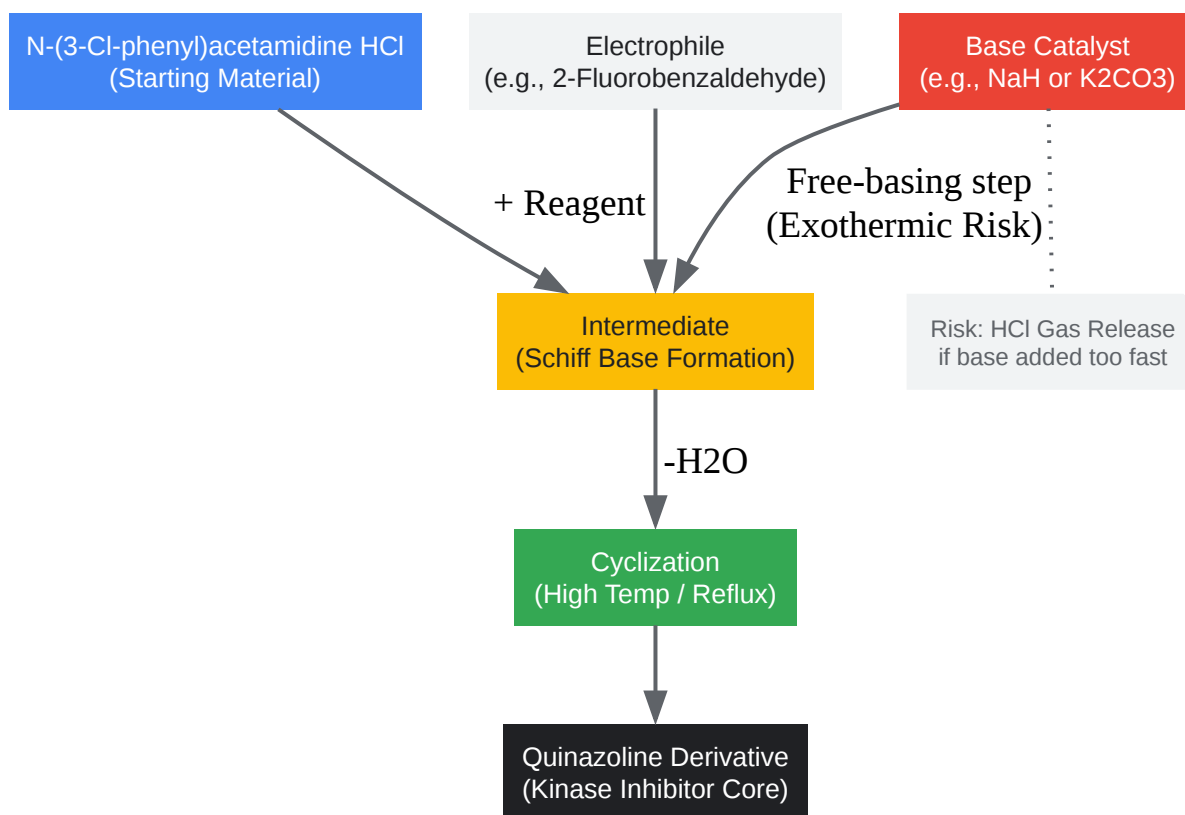
- **Glove Selection:** Do not use standard latex. The chlorinated aromatic ring requires Nitrile (minimum 0.11mm thickness) for splash protection. For prolonged handling, double-gloving is recommended.
- **Weighing:** Due to respiratory irritation risks (H335), weighing must occur inside a chemical fume hood or a powder containment balance enclosure.
- **Solvent Compatibility:** Avoid dissolving in water until the immediate moment of reaction. Preferred stock solvents are anhydrous DMSO or Methanol.

## Synthesis Context & Reactivity

Why are we using this? N-(3-Chlorophenyl)acetamidine is a "1,3-binucleophile" precursor. It is most commonly reacted with electrophiles (like aldehydes or esters) to close the pyrimidine ring of a quinazoline system.

## Reaction Workflow: Quinazoline Construction

The following diagram illustrates the standard synthetic utility, highlighting where safety controls are most critical.



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Caption: Figure 2. Synthesis pathway for Quinazoline derivatives using the amidine as a dinucleophile.

Critical Process Safety Note: When neutralizing the hydrochloride salt with a strong base (e.g., Sodium Hydride or Potassium Carbonate) in organic solvent, the reaction can be exothermic.

- Protocol: Add base portion-wise at 0°C.
- Ventilation: Ensure the hood sash is low to capture any potential HCl vapors or solvent mists generated by the exotherm.

## Emergency Response Procedures

Scenario	Immediate Action	Scientific Rationale
Eye Contact	Rinse immediately with water for 15+ mins. Lift eyelids.	The acidic salt causes immediate protein denaturation; rapid dilution is the only way to prevent corneal opacity.
Skin Contact	Wash with soap and water.[4] [5][6][7] Do not use ethanol.	Ethanol may increase the solubility of the lipophilic chloro-aryl tail, driving it deeper into the skin. Soap emulsifies the compound safely.
Inhalation	Move to fresh air.[2][4][5][6][7] [8] If wheezing, medical support needed.	Amidine dusts are potent respiratory irritants (H335). Bronchospasm is a potential delayed effect.[5]
Spill Cleanup	Wet-sweep or use a HEPA vacuum.	Dry sweeping generates dust aerosols. Wetting the powder prevents airborne dispersion.

## References

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- Scientific Journals of the University of Benghazi. (2014). A Review on Methods of Synthesis of Quinazolines. Discusses the use of amidine hydrochlorides in cyclization. Retrieved from [\[Link\]](#)

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